

Essential Safety and Handling Protocols for 1-Piperidinecarbonitrile (WW437/Aldrich-213837)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WW437

Cat. No.: B12421910

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling 1-Piperidinecarbonitrile (identified as Aldrich-213837, CAS-No. 1530-87-6), referred to herein as **WW437**. The chemical, physical, and toxicological properties of this substance have not been thoroughly investigated. Therefore, adherence to stringent safety protocols is paramount.

Hazard Identification and Classification

WW437 is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled.
Skin Irritation (Category 2)	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted to determine the specific PPE required for any procedure involving **WW437**.^[1] The following table outlines the recommended PPE based on the available safety data.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety glasses with side-shields, or chemical safety goggles. Face shield if splash hazard exists.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Protective clothing to prevent skin exposure.	Glove material should be selected based on breakthrough time and permeation rate.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If vapors/aerosols are generated, a NIOSH-approved respirator with an appropriate filter (e.g., ABEK type) is recommended.	Respiratory protection must be used in accordance with OSHA 29 CFR 1910.134.

Experimental Protocols: Safe Handling Workflow

The following diagram outlines the essential workflow for handling **WW437** in a laboratory setting. This protocol is designed to minimize exposure and ensure safe use from receipt to disposal.



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Caption: Safe handling workflow for **WW437**.

Operational and Disposal Plans

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- The container should be stored locked up.

Spill Management:

- In the event of a spill, avoid breathing vapors or mists.
- Ensure adequate ventilation.
- Contain the spill and collect with an inert absorbent material.
- Place the absorbed material into a suitable, closed container for disposal as hazardous waste.^[2]

Disposal:

- Dispose of **WW437** and its container to an approved waste disposal plant.
- Do not let the product enter drains.
- All disposal practices must be in accordance with federal, state, and local regulations. It may be necessary to dispose of this chemical as a hazardous waste.^[3] Contact your state's Department of Environmental Protection or the regional office of the Environmental Protection Agency for specific guidance.^[3]

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water.^[4]

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- In all cases of exposure, seek medical attention and show the safety data sheet to the doctor in attendance.[4]

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